

Commercial Availability and Application of Ketoprofen-d4: A Technical Guide

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Compound of Interest

Compound Name: Ketoprofen-d4

Cat. No.: B595402

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Ketoprofen-d4**, a deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Ketoprofen. This guide is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their studies. It covers key technical data, experimental applications, and relevant biological pathways.

Commercial Availability and Specifications

Ketoprofen-d4 is commercially available from several suppliers of research chemicals and analytical standards. It is primarily used as an internal standard in bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS/MS), for the quantification of Ketoprofen in biological matrices. The deuteriation at the propionic acid moiety provides a distinct mass shift, facilitating accurate and precise measurements.

Below is a summary of typical product specifications from various suppliers. Please note that exact specifications may vary by supplier and batch.

Supplier	Catalog Number	CAS Number	Molecular Formula	Isotopic Purity	Chemical Purity
BOC Sciences	1219805-29-4	1219805-29-4	C ₁₆ H ₁₀ D ₄ O ₃	98% atom D	95% by HPLC
LGC Standards	CDN-D-6837	1219805-29-4	C ₁₆ ² H ₄ H ₁₀ O ₃	99 atom % D	min 98%
MedChemExpress	HY-B0227S1	1219805-29-4	C ₁₆ H ₁₀ D ₄ O ₃	Not specified	98.0%
Simson Pharma Limited	Not specified	1219805-29-4	C ₁₆ H ₁₀ D ₄ O ₃	Not specified	High quality, CoA provided

Note: This table is a summary of publicly available data and is not exhaustive. Researchers should always consult the supplier's certificate of analysis for the most accurate and up-to-date information.

Experimental Protocols: Use as an Internal Standard

Ketoprofen-d4 is widely employed as an internal standard (IS) for the quantification of Ketoprofen in pharmacokinetic and other bioanalytical studies.^{[1][2]} The following provides a generalized experimental protocol based on published LC-MS/MS methods.

Sample Preparation

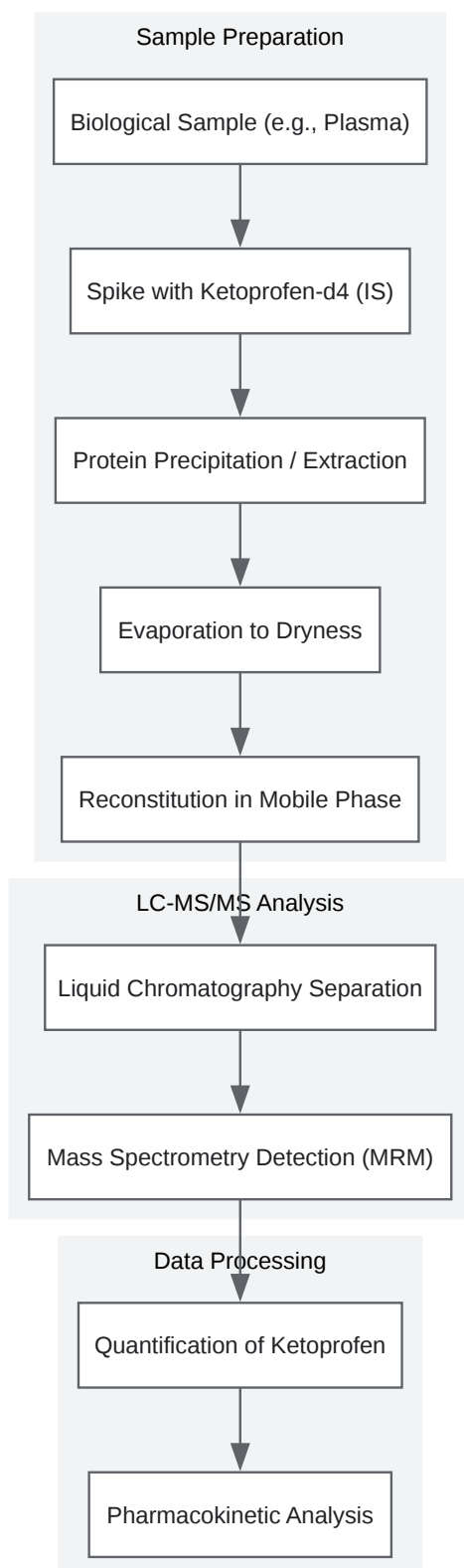
- Spiking: To a known volume of biological matrix (e.g., plasma, urine, or tissue homogenate), add a known amount of **Ketoprofen-d4** solution in a suitable solvent (e.g., methanol or acetonitrile) to achieve a final concentration within the linear range of the assay.
- Protein Precipitation/Extraction:
 - For plasma samples, a common method is protein precipitation. Add a volume of cold acetonitrile (typically 3-4 times the plasma volume) to the sample, vortex thoroughly, and centrifuge to pellet the precipitated proteins.

- Alternatively, liquid-liquid extraction (LLE) or solid-phase extraction (SPE) can be used for sample clean-up and concentration.^{[2][3]}
- Evaporation and Reconstitution: Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.

LC-MS/MS Analysis

- Chromatographic Separation: Utilize a C18 reverse-phase column for the separation of Ketoprofen and **Ketoprofen-d4**. The mobile phase typically consists of a mixture of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile or methanol), run in either an isocratic or gradient mode.
- Mass Spectrometric Detection: Employ a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode. The specific precursor-to-product ion transitions for both Ketoprofen and **Ketoprofen-d4** should be optimized for maximum sensitivity and specificity.

The workflow for a typical bioanalytical experiment using **Ketoprofen-d4** is illustrated in the diagram below.



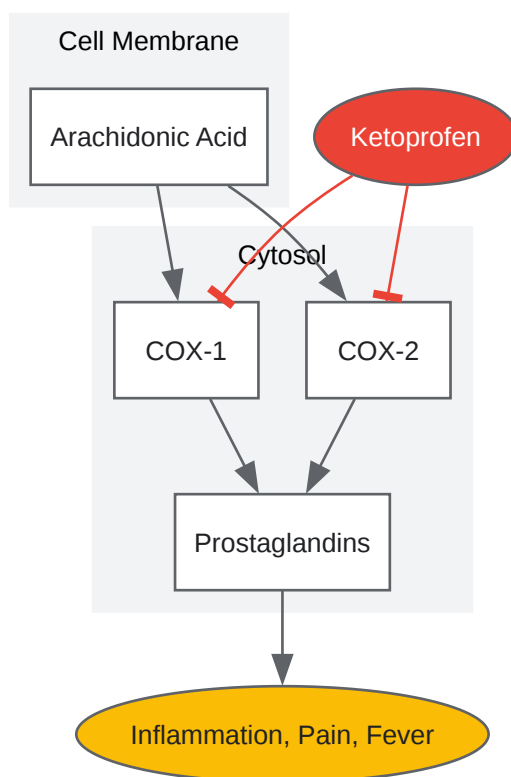
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Experimental workflow for bioanalysis using **Ketoprofen-d4**.

Mechanism of Action and Signaling Pathways

Ketoprofen is a non-selective inhibitor of the cyclooxygenase (COX) enzymes, COX-1 and COX-2.[4][5] These enzymes are responsible for the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever.[6] By inhibiting COX enzymes, Ketoprofen reduces the production of prostaglandins, thereby exerting its anti-inflammatory, analgesic, and antipyretic effects.

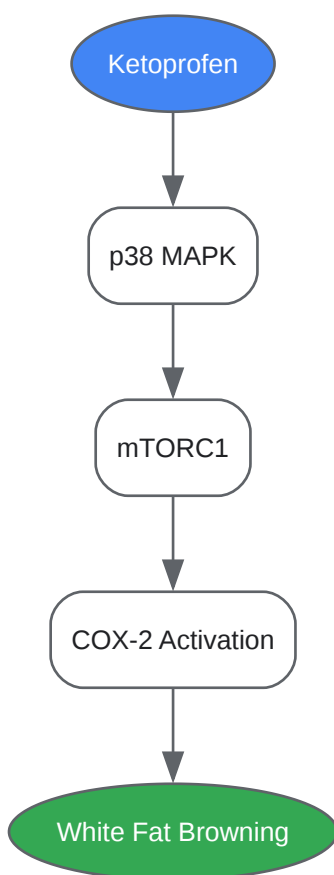
The simplified signaling pathway of Ketoprofen's primary mechanism of action is depicted below.



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Ketoprofen's inhibition of the COX pathway.

Recent research has also suggested other potential signaling pathways influenced by Ketoprofen. For instance, a study has proposed a pathway for Ketoprofen-induced browning of white adipose tissue, which involves the p38 MAPK-mTORC1 signaling pathway leading to the activation of COX-2.[7]



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Proposed pathway for Ketoprofen-induced fat browning.[7]

This technical guide provides a foundational understanding of the commercial availability and applications of **Ketoprofen-d4**. For specific experimental designs and troubleshooting, consulting the primary literature and the supplier's technical documentation is highly recommended.

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